

Spectroscopic Profile of 1-(Chloromethyl)Cyclohexanecarbonitrile: A Technical Guide for Researchers

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Compound of Interest

	1-
Compound Name:	(Chloromethyl)Cyclohexanecarbonitrile
CAS No.:	112905-95-0
Cat. No.:	B047362

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Introduction

1-(Chloromethyl)Cyclohexanecarbonitrile (CAS No: 15292-05-4) is a bifunctional organic molecule incorporating a cyclohexane scaffold, a nitrile group, and a chloromethyl substituent. This unique combination of functional groups makes it a valuable building block in synthetic organic chemistry, particularly in the development of novel pharmaceutical agents and materials. The quaternary carbon at the 1-position introduces a key stereocenter, the configuration of which can significantly influence the biological activity and material properties of its derivatives.

Accurate structural elucidation and characterization are paramount for any application of this compound. This in-depth technical guide provides a comprehensive overview of the predicted spectroscopic data for **1-(Chloromethyl)Cyclohexanecarbonitrile**, focusing on Infrared (IR) Spectroscopy, Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C), and Mass

Spectrometry (MS). As experimental spectra for this specific compound are not widely available in public databases, this guide synthesizes data from structurally analogous compounds and fundamental spectroscopic principles to provide a reliable predictive framework for researchers. The methodologies and interpretations presented herein are designed to be a self-validating system for the empirical analysis of this compound.

Infrared (IR) Spectroscopy

Theoretical Basis: IR spectroscopy probes the vibrational frequencies of bonds within a molecule. Specific functional groups absorb infrared radiation at characteristic frequencies, making it a powerful tool for functional group identification.

Predicted IR Data:

Wavenumber (cm ⁻¹)	Intensity	Assignment
~2940-2860	Strong	C-H stretch (cyclohexyl)
~2245	Medium, Sharp	C≡N stretch (nitrile)
~1450	Medium	CH ₂ scissoring (cyclohexyl)
~740	Strong	C-Cl stretch (alkyl chloride)

Interpretation and Experimental Causality:

The IR spectrum of **1-(Chloromethyl)Cyclohexanecarbonitrile** is expected to be dominated by absorptions corresponding to its key functional groups.

- C-H Stretching:** Strong absorptions in the 2940-2860 cm⁻¹ region are characteristic of the C-H stretching vibrations of the sp³-hybridized carbons in the cyclohexane ring.
- Nitrile Stretching:** A sharp, medium-intensity peak around 2245 cm⁻¹ is a definitive indicator of the nitrile (C≡N) functional group. For saturated nitriles, this peak typically appears in the 2260-2240 cm⁻¹ range[1]. The position of this peak is sensitive to the electronic environment.

- C-Cl Stretching: A strong absorption in the fingerprint region, anticipated around 740 cm^{-1} , corresponds to the C-Cl stretching vibration of the chloromethyl group.

Experimental Protocol: Attenuated Total Reflectance (ATR) IR Spectroscopy

- Sample Preparation: Place a small amount of neat **1-(Chloromethyl)Cyclohexanecarbonitrile** (which may be a low melting solid) directly onto the ATR crystal.
- Instrument Setup: Use a Fourier Transform Infrared (FTIR) spectrometer equipped with an ATR accessory.
- Data Acquisition: Collect the spectrum over a range of $4000\text{--}400\text{ cm}^{-1}$. Typically, 16 to 32 scans are co-added to achieve a good signal-to-noise ratio.
- Background Correction: A background spectrum of the clean ATR crystal should be recorded prior to sample analysis and subtracted from the sample spectrum.

Experimental Workflow: IR Spectroscopy



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Caption: Workflow for ATR-IR analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule.

^1H NMR Spectroscopy

Theoretical Basis: ^1H NMR spectroscopy detects the chemical environment of protons. The chemical shift (δ) is influenced by the electron density around the proton, and spin-spin coupling provides information about neighboring protons.

Predicted ^1H NMR Data (in CDCl_3):

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~3.65	Singlet	2H	$-\text{CH}_2\text{Cl}$
~1.90 - 1.50	Multiplet	10H	Cyclohexyl protons

Interpretation and Experimental Causality:

- **Chloromethyl Protons:** The two protons of the chloromethyl group ($-\text{CH}_2\text{Cl}$) are expected to appear as a singlet around 3.65 ppm. The electronegative chlorine atom deshields these protons, causing them to resonate downfield[2]. The absence of adjacent protons results in a singlet multiplicity.
- **Cyclohexyl Protons:** The ten protons on the cyclohexane ring will produce a complex series of overlapping multiplets in the upfield region, typically between 1.90 and 1.50 ppm. The axial and equatorial protons have different chemical environments, and their signals will be further complicated by geminal and vicinal coupling.

Experimental Protocol: ^1H NMR Spectroscopy

- **Sample Preparation:** Dissolve approximately 5-10 mg of **1-(Chloromethyl)cyclohexanecarbonitrile** in 0.6-0.7 mL of deuterated chloroform (CDCl_3) containing tetramethylsilane (TMS) as an internal standard (0 ppm).
- **Instrumentation:** Acquire the spectrum on a Fourier Transform NMR spectrometer operating at a field strength of 300 MHz or higher.
- **Acquisition Parameters:** Typical parameters include a 30-degree pulse angle, an acquisition time of 2-4 seconds, and a relaxation delay of 1-2 seconds.

^{13}C NMR Spectroscopy

Theoretical Basis: ^{13}C NMR spectroscopy provides information about the different carbon environments in a molecule. The chemical shift is sensitive to the hybridization and electronic

environment of the carbon atom.

Predicted ^{13}C NMR Data (in CDCl_3):

Chemical Shift (δ , ppm)	Assignment
~122	$\text{C}\equiv\text{N}$ (Nitrile Carbon)
~50	$-\text{CH}_2\text{Cl}$
~45	Quaternary Cyclohexyl Carbon (C1)
~35	Cyclohexyl CH_2
~25	Cyclohexyl CH_2
~23	Cyclohexyl CH_2

Interpretation and Experimental Causality:

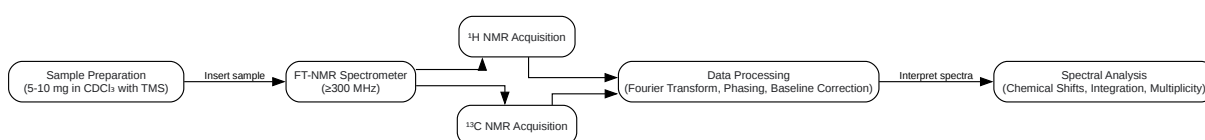
- **Nitrile Carbon:** The carbon of the nitrile group is expected to resonate around 122 ppm[3]. The stereochemistry at the quaternary center significantly influences this chemical shift. In substituted cyclohexanecarbonitriles, an equatorial nitrile carbon resonates downfield (typically δ 126.8-124.4 ppm) compared to an axial nitrile carbon (typically δ 124.6-118.6 ppm)[4]. This provides a powerful diagnostic tool for stereochemical assignment.
- **Chloromethyl Carbon:** The carbon of the chloromethyl group will be deshielded by the chlorine atom and is predicted to appear around 50 ppm.
- **Quaternary Carbon:** The quaternary carbon of the cyclohexane ring (C1) is expected to have a chemical shift of approximately 45 ppm.
- **Cyclohexyl Carbons:** The remaining five sp^3 -hybridized carbons of the cyclohexane ring will appear in the upfield region (23-35 ppm). Due to the substitution pattern, three distinct signals are expected for these five carbons.

Experimental Protocol: ^{13}C NMR Spectroscopy

- **Sample Preparation:** Use the same sample prepared for ^1H NMR analysis.

- Instrumentation: The spectrum is acquired on the same NMR spectrometer.
- Acquisition Parameters: ^{13}C NMR requires a larger number of scans than ^1H NMR to achieve a good signal-to-noise ratio due to the low natural abundance of the ^{13}C isotope. Proton decoupling is typically used to simplify the spectrum to a series of singlets.

Experimental Workflow: NMR Spectroscopy



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Caption: Workflow for ^1H and ^{13}C NMR analysis.

Mass Spectrometry (MS)

Theoretical Basis: Mass spectrometry is an analytical technique that ionizes chemical species and sorts the ions based on their mass-to-charge ratio (m/z). It provides information about the molecular weight and elemental composition, and the fragmentation pattern offers clues about the molecule's structure.

Predicted Mass Spectrometry Data (Electron Ionization - EI):

m/z	Relative Intensity	Assignment
157/159	Low	$[\text{M}]^+$ (Molecular Ion)
122	Moderate	$[\text{M} - \text{Cl}]^+$
108	High	$[\text{M} - \text{CH}_2\text{Cl}]^+$ (Base Peak)
81	Moderate	$[\text{C}_6\text{H}_9]^+$
55	Moderate	$[\text{C}_4\text{H}_7]^+$

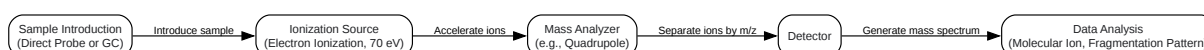
Interpretation and Experimental Causality:

- **Molecular Ion:** The molecular ion peak ($[M]^+$) is expected at m/z 157. Due to the presence of chlorine, a characteristic isotopic peak ($[M+2]^+$) at m/z 159 with an intensity of approximately one-third of the $[M]^+$ peak will be observed, confirming the presence of one chlorine atom[5]. The molecular ion peak itself may be of low intensity due to facile fragmentation.
- **Fragmentation Pattern:**
 - **Loss of Chlorine:** A significant fragment at m/z 122 corresponds to the loss of a chlorine radical ($[M - Cl]^+$).
 - **α -Cleavage:** The most probable fragmentation pathway is the α -cleavage, leading to the loss of the chloromethyl radical ($[M - CH_2Cl]^+$). This results in the formation of the stable cyclohexanecarbonitrile cation at m/z 108, which is predicted to be the base peak[6].
 - **Cyclohexyl Fragmentation:** Further fragmentation of the cyclohexane ring can lead to characteristic peaks at m/z 81 and 55.

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

- **Sample Introduction:** The sample can be introduced via a direct insertion probe or, if volatile, through a gas chromatograph (GC-MS).
- **Ionization:** The sample is bombarded with high-energy electrons (typically 70 eV) to induce ionization and fragmentation.
- **Mass Analysis:** The resulting ions are separated by a mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
- **Detection:** The abundance of each ion is measured to generate the mass spectrum.

Experimental Workflow: Mass Spectrometry



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